

Commercial Availability and Suppliers of 1-Phenyl-2-Propanol: A Technical Guide

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Compound of Interest

Compound Name: *1-Phenyl-2-propanol*

Cat. No.: B048451

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, suppliers, and analytical methodologies for **1-phenyl-2-propanol**. The information is intended to assist researchers, scientists, and professionals in drug development in sourcing and evaluating this key chemical intermediate.

Commercial Suppliers and Pricing

1-phenyl-2-propanol is readily available from a variety of chemical suppliers, catering to both research and bulk quantity requirements. The purity levels offered are generally high, with most suppliers providing a minimum of 98% purity. Pricing is competitive and varies based on the supplier, quantity, and purity. Below is a comparative summary of prominent suppliers and their offerings.

Supplier	Purity	5 g Price (USD)	10 g Price (USD)	25 g Price (USD)	100 g Price (USD)	500 g Price (USD)
MedChem Express	99.21%	25	30	45	170	830
Sigma-Aldrich	98%	~88	-	~328	~1057	-
Thermo Scientific	98%	~33	-	-	-	-
Tokyo Chemical Industry (TCI)	>98.0% (GC)	39	-	125	-	-
ChemicalBook	>99%	-	-	-	-	Varies (bulk)
Santa Cruz Biotechnology	≥97%	-	-	-	-	-

Note: Prices are approximate and subject to change. Some prices were converted from other currencies for comparison.

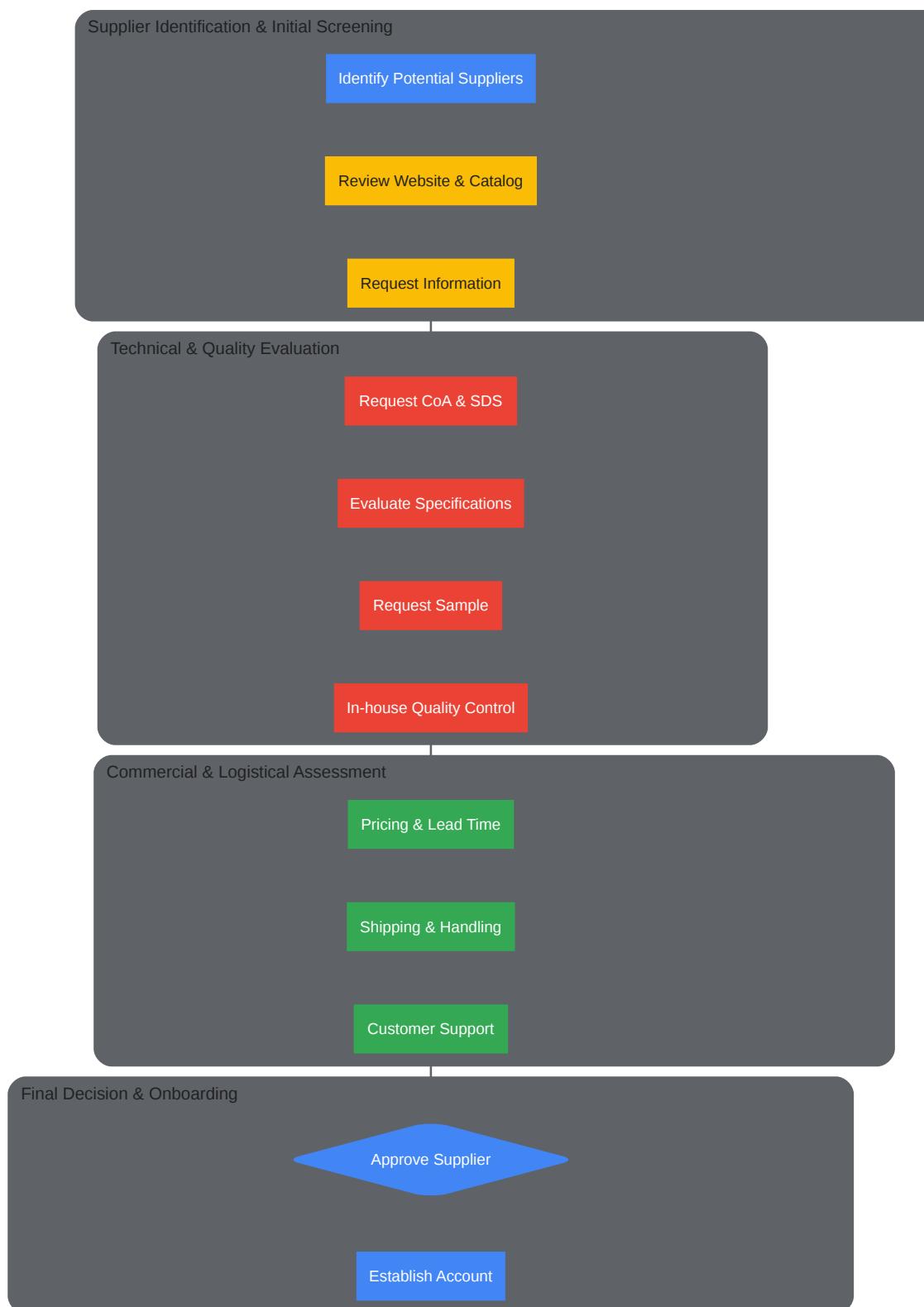
Product Specifications

Ensuring the quality and consistency of chemical reagents is paramount in research and development. The following table summarizes the typical specifications of **1-phenyl-2-propanol** offered by various suppliers. It is crucial to consult the supplier-specific Certificate of Analysis (CoA) for lot-specific data.

Specification	MedChemExpress	Sigma-Aldrich	Thermo Scientific	Tokyo Chemical Industry (TCI)	BOC Sciences	Chem-Impex ((R)-enantiomer)
Purity	99.21% (HPLC)	98%	>=97.5 % (GC) ^[1]	>98.0% (GC)	95% ^[2]	≥ 95% (NMR) ^[3]
Appearance	Colorless to light yellow (Liquid)	liquid	Clear colorless to almost colorless liquid ^[1]	Colorless to Almost colorless clear liquid	Clear colorless liquid ^[2]	Light yellow to yellow oily liquid ^[3]
Molecular Formula	C9H12O	C9H12O	C9H12O ^[1]	C9H12O	C9H12O ^[2]	C9H12O ^[3]
Molecular Weight	136.19	136.19	-	136.19	136.19 ^[2]	136.19 ^[3]
Boiling Point	-	219-221 °C (lit.)	-	-	205-207°C ^[2]	117 °C / 23 mmHg (Lit.) ^[3]
Refractive Index	-	n20/D 1.522 (lit.)	1.5240 (20°C, 589 nm) ^[1]	-	-	-
Density	-	0.973 g/mL at 25 °C (lit.)	-	-	0.9988 g/cm3 ^[2]	-
CAS Number	698-87-3	698-87-3	698-87-3 ^[1]	698-87-3	698-87-3 ^[2]	1572-95-8

Supplier Qualification Workflow

A systematic approach to qualifying a chemical supplier is essential to mitigate risks associated with product quality, consistency, and supply chain reliability. The following diagram illustrates a logical workflow for this process.



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Caption: A logical workflow for qualifying a chemical supplier.

Experimental Protocols for Purity Determination

Accurate determination of purity is critical for the use of **1-phenyl-2-propanol** in sensitive applications. Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are the most common analytical techniques for this purpose.

Gas Chromatography (GC) Method for Purity Analysis

This protocol outlines a general method for determining the purity of **1-phenyl-2-propanol** using GC with a Flame Ionization Detector (FID).

Methodology:

- Sample Preparation:
 - Prepare a stock solution of **1-phenyl-2-propanol** in a suitable solvent (e.g., methanol or dichloromethane) at a concentration of approximately 1 mg/mL.
 - If necessary, perform serial dilutions to bring the concentration within the linear range of the detector.
 - Filter the sample through a 0.45 µm syringe filter into a GC vial.
- Instrumentation:
 - Gas Chromatograph: Equipped with a split/splitless injector and a Flame Ionization Detector (FID).
 - Column: A non-polar or mid-polar capillary column, such as a DB-5 or HP-5 (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness), is typically suitable.
 - Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1.0 mL/min).
- GC Conditions:
 - Injector Temperature: 250 °C
 - Detector Temperature: 300 °C

- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp rate: 10 °C/min to 250 °C.
 - Final hold: Hold at 250 °C for 5 minutes.
- Injection Volume: 1 µL
- Split Ratio: 50:1 (can be adjusted based on sample concentration)
- Data Analysis:
 - Integrate the peak areas of all components in the chromatogram.
 - Calculate the percent purity by dividing the peak area of **1-phenyl-2-propanol** by the total area of all peaks (excluding the solvent peak) and multiplying by 100.[4]

High-Performance Liquid Chromatography (HPLC) Method for Purity and Enantiomeric Separation

This protocol provides a general method for the analysis of **1-phenyl-2-propanol** by HPLC, which can be adapted for both purity assessment and chiral separation.

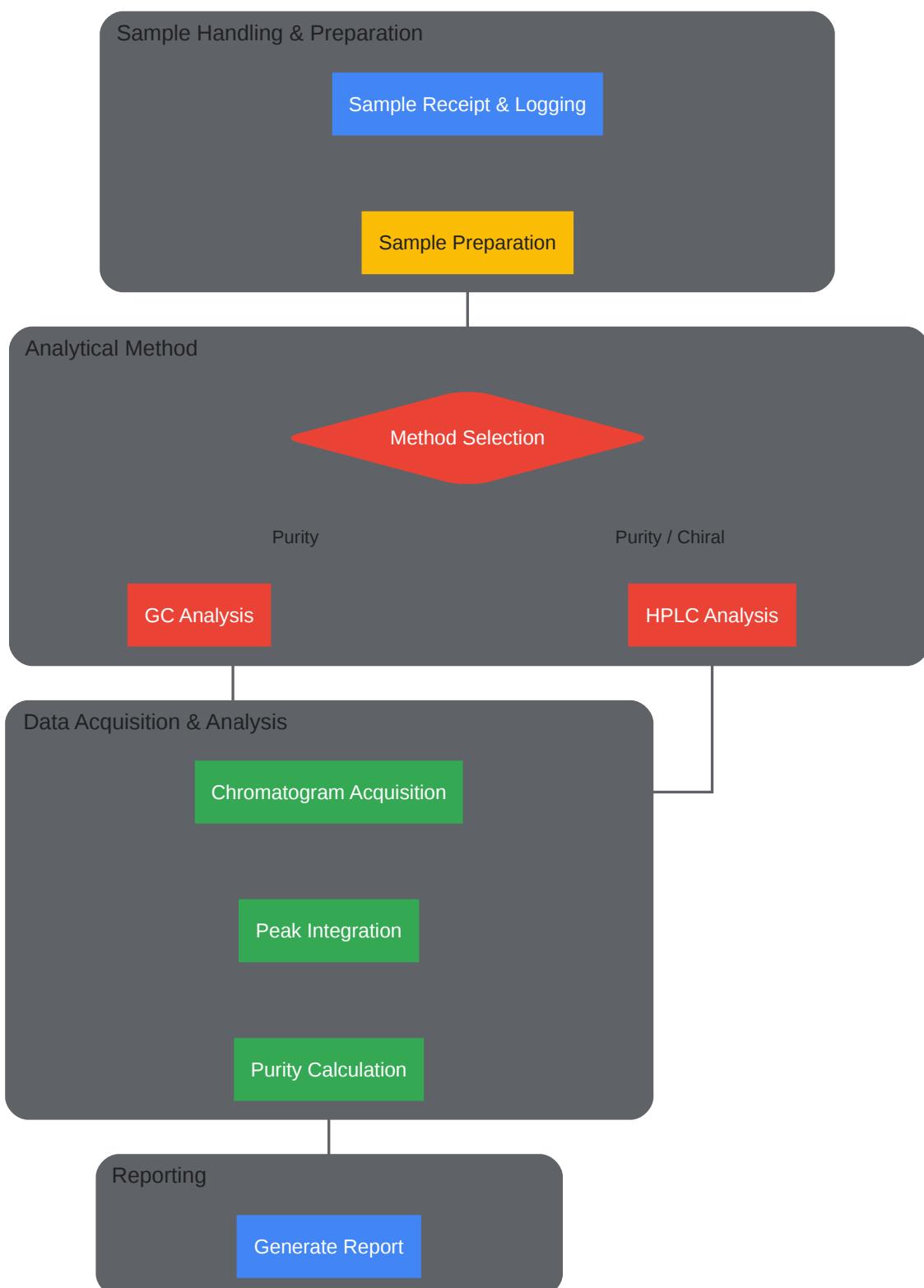
Methodology:

- Sample Preparation:
 - Dissolve the **1-phenyl-2-propanol** sample in the mobile phase to a concentration of approximately 1 mg/mL.
 - Filter the solution through a 0.45 µm syringe filter before injection.
- Instrumentation:
 - HPLC System: An HPLC system with a pump, autosampler, column oven, and a UV detector.

- Column for Purity: A reversed-phase C18 column (e.g., 250 x 4.6 mm, 5 µm) is commonly used.
- Column for Chiral Separation: A chiral stationary phase (CSP) column, such as one based on cellulose or amylose derivatives (e.g., Chiralcel® OD-H), is required for enantiomeric separation.^[5]
- Detector: UV detection at 210 nm or 254 nm.
- HPLC Conditions (Reversed-Phase for Purity):
 - Mobile Phase: A mixture of acetonitrile and water (e.g., 60:40 v/v). The exact ratio may need to be optimized.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 25 °C.
 - Injection Volume: 10 µL.
- HPLC Conditions (Normal-Phase for Chiral Separation):
 - Mobile Phase: A mixture of n-hexane and isopropanol (e.g., 90:10 v/v).^[5] The ratio is critical for achieving separation and may require optimization.^[5]
 - Flow Rate: 0.5 mL/min.^[5]
 - Column Temperature: 25 °C.
 - Injection Volume: 10 µL.
- Data Analysis:
 - For purity analysis, calculate the percent purity based on the relative peak areas as described for the GC method.
 - For chiral analysis, the two enantiomers will appear as separate peaks. The enantiomeric excess (ee) can be calculated from the areas of the two peaks.

Experimental Workflow for Purity Analysis

The following diagram illustrates a typical experimental workflow for determining the purity of a **1-phenyl-2-propanol** sample.



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Caption: A typical workflow for the purity analysis of a chemical sample.

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